

Personal protective equipment for handling 5-Nitrobenzo[d]oxazol-2(3H)-one

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Compound of Interest

Compound Name: 5-Nitrobenzo[d]oxazol-2(3H)-one

Cat. No.: B458946

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Essential Safety and Handling Guide for 5-Nitrobenzo[d]oxazol-2(3H)-one

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **5-Nitrobenzo[d]oxazol-2(3H)-one** (CAS No: 3889-13-2). Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Hazards: **5-Nitrobenzo[d]oxazol-2(3H)-one** is a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.^[1] It causes skin irritation and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the primary defense against exposure. The following table outlines the recommended PPE for handling **5-Nitrobenzo[d]oxazol-2(3H)-one**.

| Situation | Required PPE | Specifications & Notes |
|-------------------------------------|--|--|
| Routine Handling (Small Quantities) | Eye/Face Protection Hand Protection Lab Coat | Chemical safety goggles or a face shield that meets OSHA 29 CFR 1910.133 or European Standard EN166 standards. ^[3] ^[4] Chemically resistant gloves (e.g., nitrile rubber). Always inspect gloves for integrity before use. ^[3] Standard laboratory coat. |
| Risk of Dust/Aerosol Generation | Respiratory Protection | A NIOSH/MSHA-approved respirator is required. ^[5] For dust generation, an N95 dust mask or handling the substance under a certified chemical fume hood is recommended. ^[3] In cases of exceeded exposure limits or irritation, a full-face respirator should be used. ^[6] |
| Large Spills or Releases | Full Body Protection | Splash goggles, a full suit, dust respirator, boots, and gloves are necessary. A self-contained breathing apparatus may be required depending on the scale of the spill. ^[3] |

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is essential for minimizing the risks associated with handling **5-Nitrobenzo[d]oxazol-2(3H)-one**.

1. Preparation and Engineering Controls:

- Ventilation: Always handle this chemical in a well-ventilated area. For any procedure that may generate dust, use a certified chemical fume hood.[1][3]
- Eyewash & Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3][4]
- PPE Inspection: Before starting any work, thoroughly inspect all PPE for any signs of damage or degradation.[3] Do not use compromised equipment.

2. Handling the Chemical:

- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling is complete and before leaving the work area.[1][3] Do not eat, drink, or smoke in the work area.[1][7]
- Avoiding Contamination: Keep containers securely sealed when not in use.[1] Avoid physical damage to containers.[1]

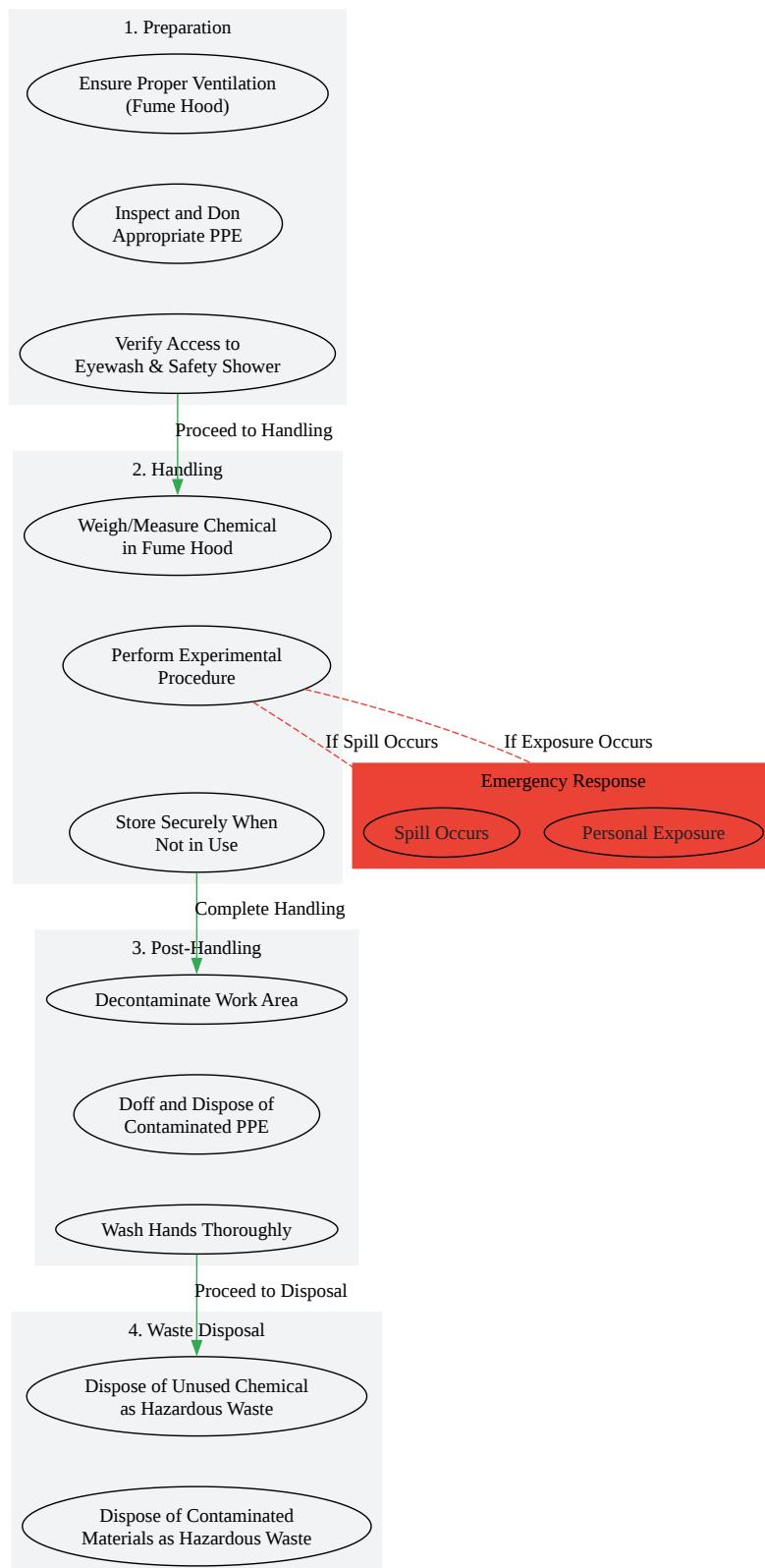
3. Emergency Procedures:

- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[1][7] Remove contact lenses, if present and easy to do. Continue rinsing.[1][7] If eye irritation persists, get medical advice.[7]
- Skin Contact: If on skin, wash with plenty of soap and water.[1] If skin irritation occurs, seek medical attention.[7] Take off contaminated clothing and wash it before reuse.[1][7]
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][7] Call a poison center or doctor if you feel unwell.[7]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[7] Rinse mouth.[7]

Disposal Plan

Proper disposal of **5-Nitrobenzo[d]oxazol-2(3H)-one** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

| Material to be Disposed Of | Disposal Procedure |
|---|---|
| Unused or Waste 5-Nitrobenzo[d]oxazol-2(3H)-one | Dispose of contents/container to an approved waste disposal plant. Collect and arrange for disposal.[6] |
| Contaminated PPE (Gloves, lab coat, etc.) | Place in a sealed, labeled container for disposal as chemical waste. Do not mix with general laboratory trash. |
| Empty Containers | Triple rinse with a suitable solvent. The rinsate should be collected and treated as hazardous waste. Dispose of the rinsed container in accordance with local, state, and federal regulations. |
| Spill Cleanup Materials | Mix with sand or similar inert absorbent material, sweep up, and keep in a tightly closed container for disposal.[5] |



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Safe handling workflow for **5-Nitrobenzo[d]oxazol-2(3H)-one**.

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